

Using Oxane-4-sulfonyl fluoride in activity-based protein profiling (ABPP)

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Compound of Interest

Compound Name: Oxane-4-sulfonyl fluoride

CAS No.: 1334148-27-4

Cat. No.: B1423514

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Application Note: Targeted Covalent Fragment Discovery using Aliphatic Sulfonyl Fluorides

Focus Molecule: **Oxane-4-sulfonyl fluoride** (Tetrahydropyran-4-sulfonyl fluoride)

Introduction: The Renaissance of SuFEx in Proteomics

Activity-Based Protein Profiling (ABPP) has evolved from mapping catalytic residues to discovering ligandable pockets across the entire proteome. While aromatic sulfonyl fluorides (SFs) have long been used as broad-spectrum probes, they often suffer from excessive reactivity and poor aqueous stability.

Oxane-4-sulfonyl fluoride represents a critical class of Aliphatic Heterocyclic Sulfonyl Fluorides. Unlike their aromatic counterparts, aliphatic SFs possess a unique "Goldilocks" reactivity profile: they are stable in aqueous physiological buffers but highly reactive when positioned appropriately within a protein binding pocket.^[1] The tetrahydropyran (oxane) ring provides enhanced solubility and a distinct non-planar steric profile compared to benzene rings, making it an ideal scaffold for Fragment-Based Covalent Ligand Discovery (FBLD).

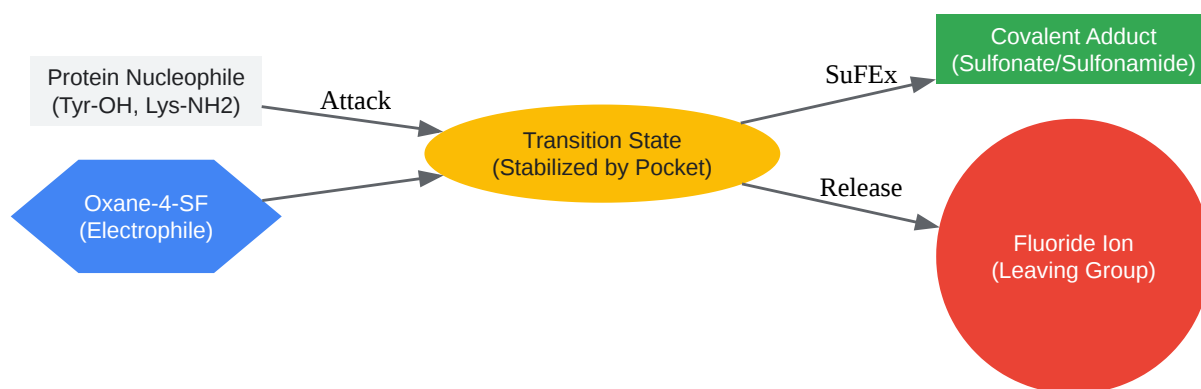
This guide details the protocol for using **Oxane-4-sulfonyl fluoride** as a covalent competitor in ABPP to identify specific binding sites on target proteins or within complex proteomes.

Mechanism of Action: Context-Dependent Reactivity

Sulfonyl fluorides function via Sulfur-Fluoride Exchange (SuFEx).^{[2][3][4]} Unlike Michael acceptors (which target Cysteine), SFs target a broader range of nucleophiles, primarily Tyrosine (Tyr), Lysine (Lys), Histidine (His), and catalytic Serine (Ser).

- The "Context" Factor: **Oxane-4-sulfonyl fluoride** is intrinsically less electrophilic than benzenesulfonyl fluoride. It requires the local protein environment (e.g., an oxyanion hole or a basic residue to deprotonate the nucleophile) to facilitate the reaction. This results in higher selectivity—it only labels pockets that "activate" it.

Diagram 1: SuFEx Reaction Mechanism



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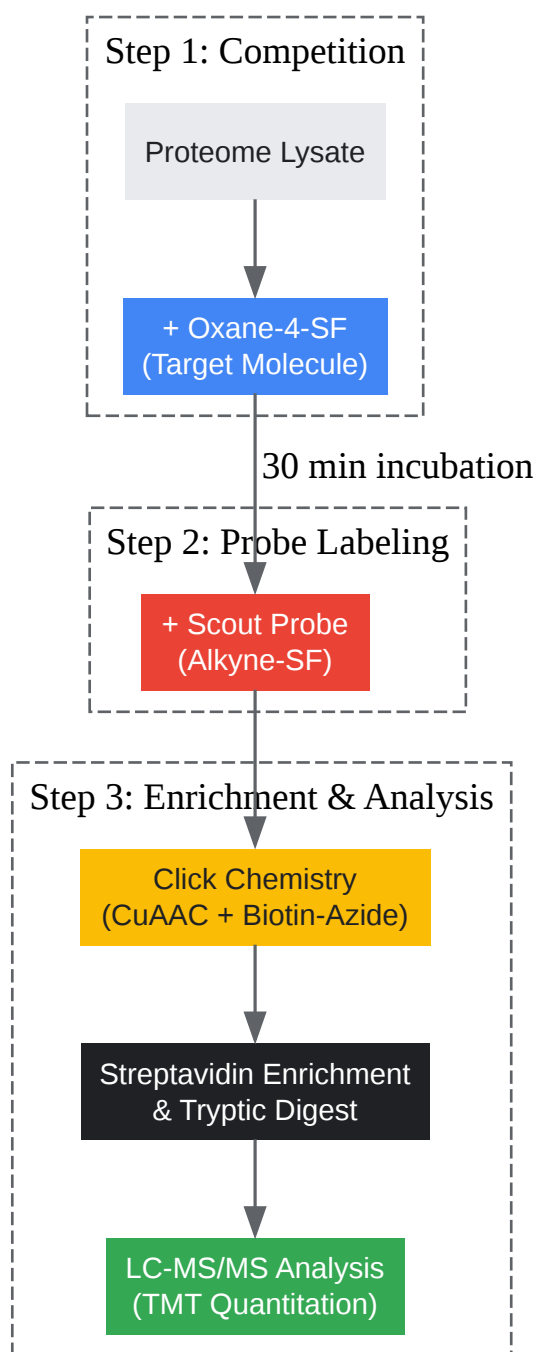
Caption: The SuFEx reaction involves nucleophilic attack on the S(VI) center, facilitated by the protein microenvironment, releasing fluoride.^{[3][5]}

Experimental Strategy: Competitive ABPP

Since **Oxane-4-sulfonyl fluoride** lacks a reporter tag (alkyne or fluorophore), it is best employed in a Competitive ABPP workflow.

- Competition: The proteome is pre-treated with **Oxane-4-sulfonyl fluoride**.
- Chase: A broad-spectrum "Scout Probe" (e.g., an Alkyne-SF probe like SF-Alkyne or Desthiobiotin-SF) is added.
- Readout: Binding of Oxane-4-SF blocks the Scout Probe. This is detected as a loss of signal in LC-MS/MS (quantitative) or SDS-PAGE (qualitative).

Diagram 2: Competitive ABPP Workflow



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Caption: Workflow for screening Oxane-4-SF. Binding events are identified by the disappearance of MS signal for specific peptides compared to DMSO control.

Detailed Protocol: Competitive IsoTOP-ABPP

Objective: Identify proteome-wide targets of **Oxane-4-sulfonyl fluoride**.

Materials Required

- Compound: **Oxane-4-sulfonyl fluoride** (Stock: 50 mM in DMSO).
- Scout Probe: Alkyne-SF (e.g., 4-(2-hexynoic acid)sulfonamidobenzene sulfonyl fluoride) or commercially available SuFEx probes.
- Lysate: 1-2 mg/mL protein concentration (e.g., HEK293T or Jurkat).
- Click Reagents: TBTA, CuSO₄, TCEP, Biotin-Azide (or cleavable linker like TEV-Biotin).
- Enrichment: Streptavidin-Agarose beads.

Step-by-Step Procedure

1. Proteome Preparation

- Lyse cells in PBS containing protease inhibitors (omit AEBSF/PMSF as they are sulfonyl fluorides and will compete!).
- Adjust protein concentration to 2 mg/mL.
- Aliquot into two groups: Experimental (Oxane) and Control (DMSO).

2. Fragment Incubation (Competition)

- Add **Oxane-4-sulfonyl fluoride** to the Experimental group (Final conc: 50–200 μ M).
- Add DMSO to the Control group.
- Incubate for 60 minutes at Room Temperature (RT). Note: Aliphatic SFs react slower than aromatic ones; longer incubation ensures equilibrium.

3. Scout Probe Labeling

- Add the Scout Probe (Alkyne-SF) to both groups (Final conc: 5–10 μ M).

- Incubate for 30 minutes at RT.

4. Click Chemistry (CuAAC)

- Add the following master mix to each sample:
 - 100 μ M Biotin-Azide
 - 1 mM TCEP (freshly prepared)
 - 100 μ M TBTA (ligand)
 - 1 mM CuSO₄

- Vortex and incubate for 1 hour at RT.

5. Enrichment and Digestion

- Precipitate proteins (Methanol/Chloroform or Acetone) to remove excess probe.
- Resuspend protein pellets in 1.2% SDS/PBS.
- Dilute to 0.2% SDS and incubate with Streptavidin beads (2 hours).
- Wash beads stringently (1% SDS, 6M Urea, PBS).
- Perform on-bead tryptic digestion (overnight).

6. TMT Labeling (Optional but Recommended)

- Label peptides from Control (DMSO) with TMT-126.
- Label peptides from Experimental (Oxane) with TMT-127.
- Combine, fractionate, and analyze via LC-MS/MS.

Data Analysis & Interpretation

The goal is to find peptides where the signal is suppressed in the Oxane-treated sample.

Metric	Observation	Interpretation
Ratio (Oxane / DMSO)	< 0.5	Hit: Oxane-4-SF successfully competed with the probe. It binds this site.
Ratio (Oxane / DMSO)	~ 1.0	Non-Binder: Oxane-4-SF did not bind; the probe labeled the site freely.
Residue Specificity	Tyr, Lys, His	SuFEx chemistry typically targets these residues. [3] [6] Check the MS/MS spectra for modification sites if doing direct analysis.

Why Oxane? If you observe hits with Oxane-4-SF that are not hit by Benzene-SF (if you run a parallel screen), you have identified a pocket that specifically accommodates the non-planar, aliphatic oxane ring. This is a starting point for designing specific inhibitors.

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